

safe handling and storage of 1-(2-bromophenyl)-2,5-dimethylpyrrole

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Compound of Interest

Compound Name: 1-(2-bromophenyl)-2,5-dimethylpyrrole

Cat. No.: B180831

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-(2-bromophenyl)-2,5-dimethylpyrrole** was not located. The information provided below is based on data for structurally similar compounds, including other bromophenyl-dimethylpyrrole isomers and various dimethylpyrroles. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1-(2-bromophenyl)-2,5-dimethylpyrrole**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-(2-bromophenyl)-2,5-dimethylpyrrole**?

A1: Based on data for similar compounds, **1-(2-bromophenyl)-2,5-dimethylpyrrole** is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Some related compounds are also classified as flammable liquids and are toxic if swallowed, in contact with skin, or if inhaled.[2]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: Always wear appropriate personal protective equipment, including:

- Chemical safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat or other protective clothing to prevent skin exposure.[3][4]
- In case of dust or aerosol generation, use a NIOSH/MSHA approved respirator.[4]

Q3: How should I properly store **1-(2-bromophenyl)-2,5-dimethylpyrrole**?

A3: Store the compound in a tightly closed container in a cool, dark, dry, and well-ventilated place.[5][6] Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[2][4][5]

Q4: What should I do in case of a spill?

A4: In the event of a spill, evacuate non-essential personnel from the area.[5] Wear appropriate PPE, and if the material is a solid, sweep it up carefully to avoid creating dust and place it in a sealed container for disposal.[5] If it is a liquid, absorb it with an inert material and dispose of it in a sealed container.[4] Ensure the area is well-ventilated.

Q5: What is the appropriate first aid response for exposure?

A5:

- Inhalation: Move the individual to fresh air. If they feel unwell, seek medical attention.[5]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3][5] If eye irritation persists, get medical attention.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has discolored	Exposure to air, light, or moisture.	Store in a tightly sealed container, in a cool, dark place, and potentially under an inert atmosphere.
Difficulty dissolving the compound	Inappropriate solvent.	Based on similar compounds, methanol is a potential solvent. [5] [7] Always perform a small-scale solubility test.
Inconsistent experimental results	Impurities or degradation of the compound.	Verify the purity of the compound. Ensure proper storage conditions have been maintained.

Quantitative Data for Structurally Similar Compounds

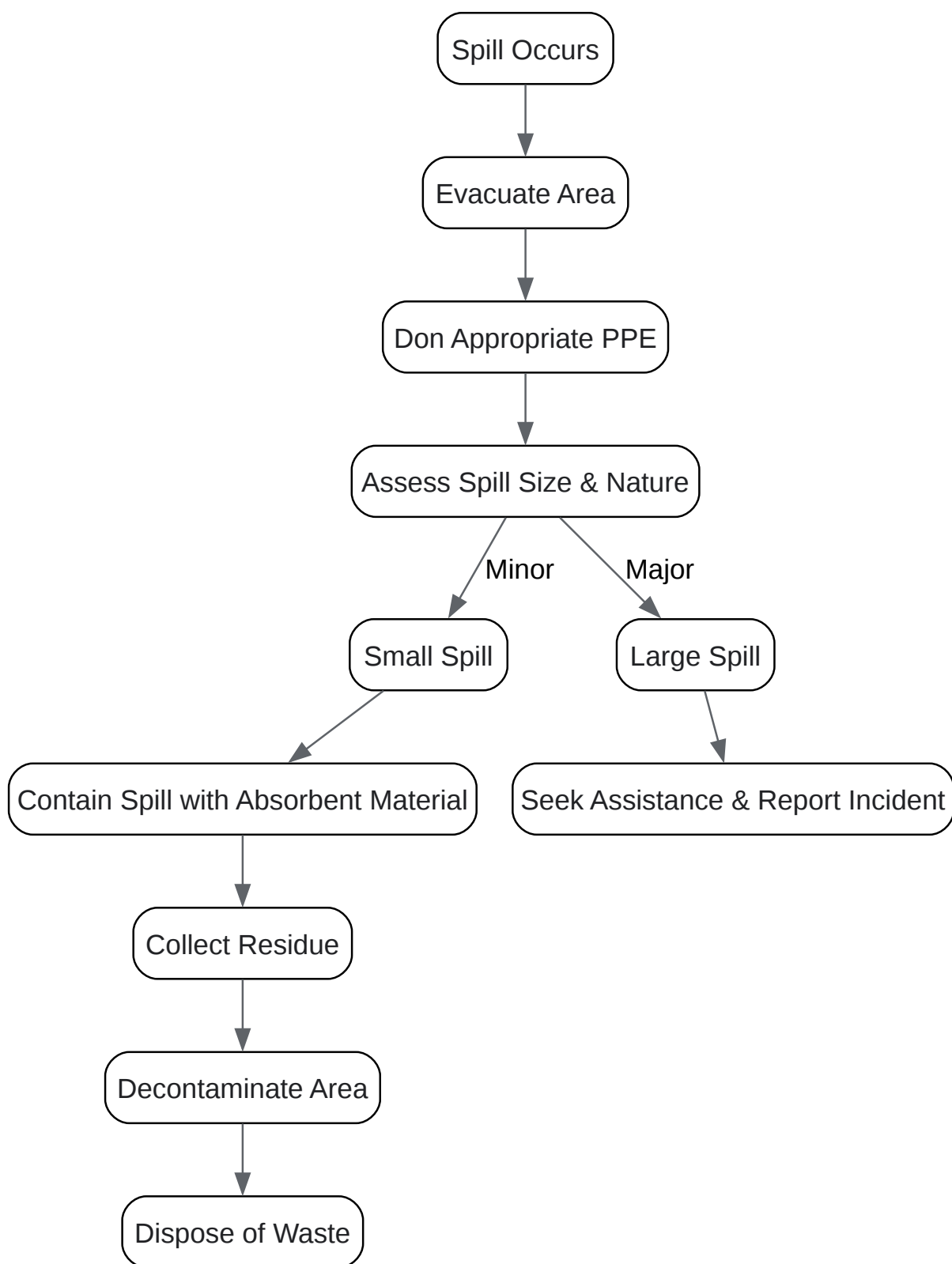
Property	1-(4-bromophenyl)-2,5-dimethylpyrrole	2,5-Dimethylpyrrole
Molecular Formula	C ₁₂ H ₁₂ BrN [1] [7] [8]	C ₆ H ₉ N
Molecular Weight	250.13 g/mol [7]	95.14 g/mol
Melting Point	75-77 °C [7]	Not Available
Boiling Point	320.2 °C at 760 mmHg [7]	165 °C
Flash Point	147.5 °C [7]	55 °C
Appearance	Powder [7]	Liquid

Experimental Protocols

Standard Handling Protocol

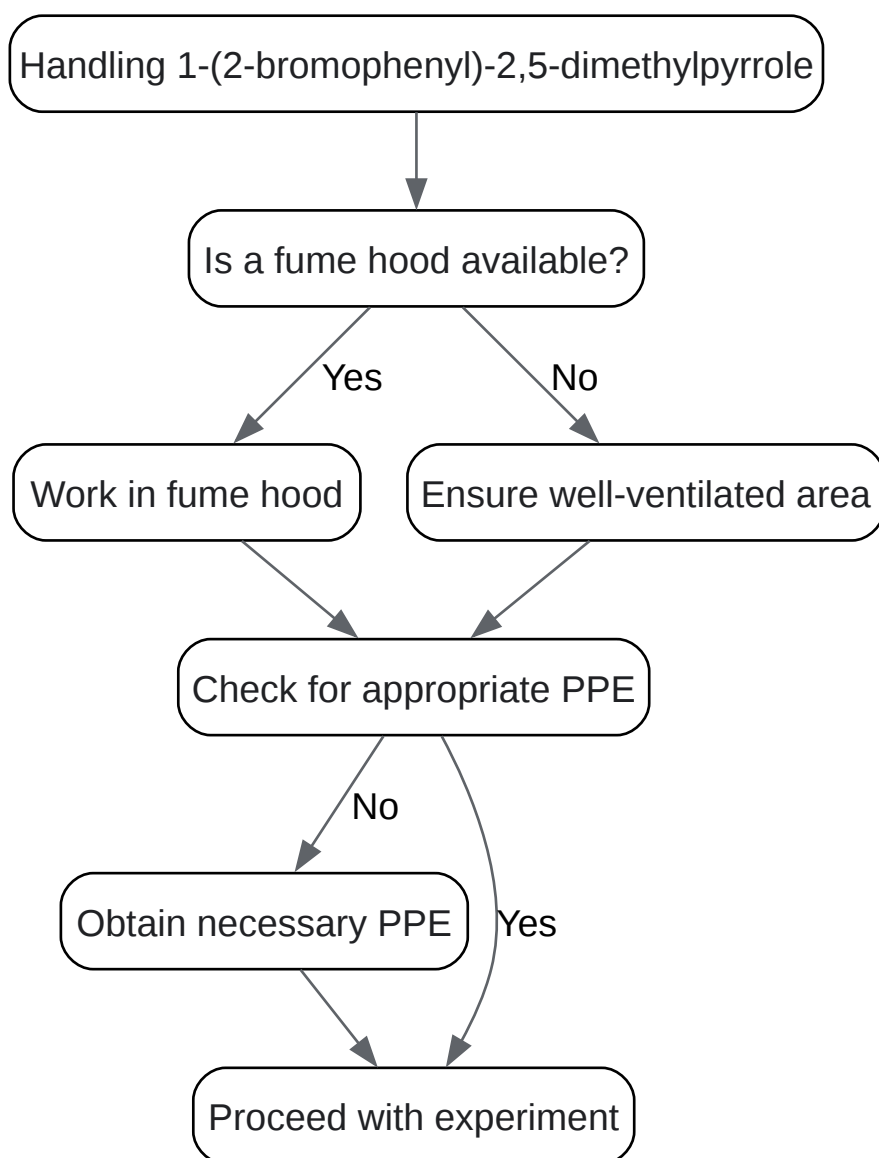
- Risk Assessment: Before starting any work, perform a comprehensive risk assessment for the entire experimental procedure.
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.^[4]^[5] Ensure that an eyewash station and safety shower are readily accessible.^[3]^[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE as outlined in the FAQ section.
- Weighing: If weighing a solid form, do so in a manner that minimizes dust generation.
- Transfer: Use appropriate tools (e.g., spatulas, non-sparking tools) for transferring the material.^[4]^[6]
- Waste Disposal: Dispose of all waste materials, including empty containers and contaminated PPE, in accordance with local, state, and federal regulations.^[3]
- Hygiene: Wash hands thoroughly after handling the compound.^[3]^[5]

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision tree for safe handling of the compound.

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